

An In-depth Technical Guide to the Chemical Properties of Barium Antimonate

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Compound of Interest

Compound Name: Barium antimonate

Cat. No.: B094493

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Introduction

Barium antimonate is an inorganic compound with chemical and physical properties that make it a material of interest in various industrial and research applications. This technical guide provides a comprehensive overview of the chemical properties of **barium antimonate**, with a focus on its synthesis, structure, and reactivity. The information is presented to be a valuable resource for professionals in research, drug development, and materials science.

Chemical Identity and Physical Properties

Barium antimonate is a term that can refer to several compounds with different stoichiometries. The most commonly cited form is Barium Hexaoxoantimonate(V), with the chemical formula BaSb_2O_6 . Another identified compound is Barium Orthoantimonate(III), with the formula $\text{Ba}_3[\text{SbO}_3]_2$. For the purpose of this guide, we will primarily focus on BaSb_2O_6 , which is associated with the CAS number 15600-59-6. It is crucial to specify the chemical formula when discussing this material due to the potential for ambiguity.

The quantitative physical properties of **barium antimonate** are not extensively documented in readily available literature. However, based on its nature as a mixed metal oxide ceramic, it is expected to be a white or off-white solid with low solubility in water.

Table 1: General Physicochemical Properties of **Barium Antimonate** (BaSb_2O_6)

Property	Value
Chemical Formula	BaSb ₂ O ₆
Molecular Weight	499.85 g/mol
CAS Number	15600-59-6
Appearance	White or off-white solid (expected)
Solubility in Water	Insoluble or very sparingly soluble (expected)
Melting Point	High, typical of ceramic materials (>1200°C)
Density	Not reported

Crystal Structure

Barium antimonate (BaSb₂O₆) is known to possess a pyrochlore-like crystal structure. The pyrochlore structure is a complex cubic crystal structure with the general formula A₂B₂O₇, known for its thermal stability and interesting dielectric properties.[\[1\]](#)

In contrast, barium orthoantimonate(III), Ba₃[SbO₃]₂, has a triclinic crystal structure. The crystallographic data for this compound are detailed in the table below.

Table 2: Crystallographic Data for Barium Orthoantimonate(III) (Ba₃[SbO₃]₂)

Parameter	Value
Crystal System	Triclinic
Space Group	P-1
a	6.152(8) Å
b	9.814(3) Å
c	12.154(5) Å
α	74.683(9)°
β	89.710(6)°
γ	71.464(7)°
Z	2

Experimental Protocols

Synthesis of Barium Antimonate (BaSb_2O_6) via Solid-State Reaction

The most common method for synthesizing **barium antimonate** is through a high-temperature solid-state reaction.^[1]

Methodology:

- **Precursor Preparation:** Stoichiometric amounts of barium carbonate (BaCO_3) and antimony pentoxide (Sb_2O_5) are weighed and intimately mixed.
- **Milling:** The mixture is typically wet-milled in an agate mortar with a suitable solvent (e.g., ethanol or acetone) to ensure homogeneity.
- **Drying:** The resulting slurry is dried in an oven at a temperature sufficient to evaporate the solvent (e.g., 80-100 °C).
- **Calcination:** The dried powder is placed in an alumina crucible and calcined in a high-temperature furnace. The calcination is typically carried out in air at a temperature of around

1200 °C for several hours to ensure complete reaction.[1] The heating and cooling rates can be controlled to influence the crystallinity and particle size of the final product.

Caption: Workflow for the solid-state synthesis of **Barium Antimonate**.

Characterization by X-ray Diffraction (XRD)

XRD is a fundamental technique for confirming the crystal structure and phase purity of the synthesized **barium antimonate**.

Methodology:

- **Sample Preparation:** The synthesized **barium antimonate** powder is finely ground to ensure random orientation of the crystallites. The powder is then mounted onto a sample holder.
- **Data Collection:** The XRD pattern is recorded using a diffractometer with Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$).
- **Scan Parameters:** The data is typically collected over a 2θ range of 10-80° with a step size of 0.02° and a dwell time of 1-2 seconds per step.
- **Data Analysis:** The resulting diffraction pattern is compared with standard diffraction patterns from databases (e.g., JCPDS-ICDD) to identify the crystalline phases present.

Caption: Experimental workflow for XRD analysis of **Barium Antimonate**.

Thermal Analysis (TGA/DTA)

Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are used to study the thermal stability and decomposition of **barium antimonate**.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of the **barium antimonate** powder (typically 5-10 mg) is placed in an alumina or platinum crucible.
- **Instrumentation:** The analysis is performed using a simultaneous TGA/DTA instrument.

- **Experimental Conditions:** The sample is heated from room temperature to a high temperature (e.g., 1400 °C) at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- **Data Analysis:** The TGA curve plots the percentage weight loss as a function of temperature, indicating decomposition or other mass-changing events. The DTA curve shows endothermic or exothermic peaks corresponding to phase transitions or reactions.

Caption: Logical flow of TGA/DTA for thermal analysis.

Reactivity and Chemical Behavior

Barium antimonate is expected to be a relatively inert material, particularly at room temperature, due to its stable crystal structure.

- **Reactivity with Water:** It is generally considered insoluble in water.
- **Reactivity with Acids:** As a basic oxide, **barium antimonate** is expected to react with strong acids. For instance, it would likely dissolve in hot, concentrated hydrochloric acid (HCl), although the specific reaction products are not well-documented.
- **Reactivity with Bases:** Its reactivity with bases, such as sodium hydroxide (NaOH), is expected to be limited.

Safety and Handling

Specific toxicology data for **barium antimonate** is not readily available. However, due to the presence of barium and antimony, it should be handled with care.

- **Barium Compounds:** Soluble barium compounds are toxic upon ingestion.
- **Antimony Compounds:** Antimony and its compounds are also toxic.

General Handling Precautions:

- Avoid inhalation of dust.

- Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or in a fume hood.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Material Safety Data Sheet (MSDS) for detailed safety information.

Conclusion

Barium antimonate, particularly BaSb_2O_6 , is a thermally stable material with a pyrochlore-like structure, typically synthesized via a high-temperature solid-state reaction. While detailed quantitative data on many of its chemical properties are sparse in publicly available literature, this guide provides a foundational understanding for researchers and professionals. Further investigation is warranted to fully elucidate its properties and potential applications. The provided experimental protocols offer a starting point for the synthesis and characterization of this intriguing mixed metal oxide.

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References

- 1. americanelements.com [americanelements.com]
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